

Scutebata G: A Technical Overview of a Neoclerodane Diterpenoid

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Compound of Interest

Compound Name: **Scutebata G**

Cat. No.: **B1179327**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Scutebata G**, a neoclerodane diterpenoid isolated from *Scutellaria barbata*. This document summarizes its chemical properties, available biological data, and insights into its potential mechanisms of action.

Core Chemical and Physical Data

Scutebata G is a naturally occurring compound that has been identified and characterized. The fundamental physicochemical properties of **Scutebata G** are detailed below.

| Property | Value | Reference |
|-------------------|--|---------------------|
| CAS Number | 1207181-63-2 | [1] |
| Molecular Formula | C ₃₅ H ₃₉ NO ₁₁ | |
| Molecular Weight | 649.68 g/mol | |

Biological Activity and Potential Therapeutic Relevance

While specific biological activity data for **Scutebata G** is limited in publicly accessible literature, related compounds from *Scutellaria barbata* have demonstrated significant cytotoxic and anti-

tumor activities. Research on diterpenoids from this plant suggests a potential role in cancer therapy through the induction of apoptosis and modulation of key signaling pathways.

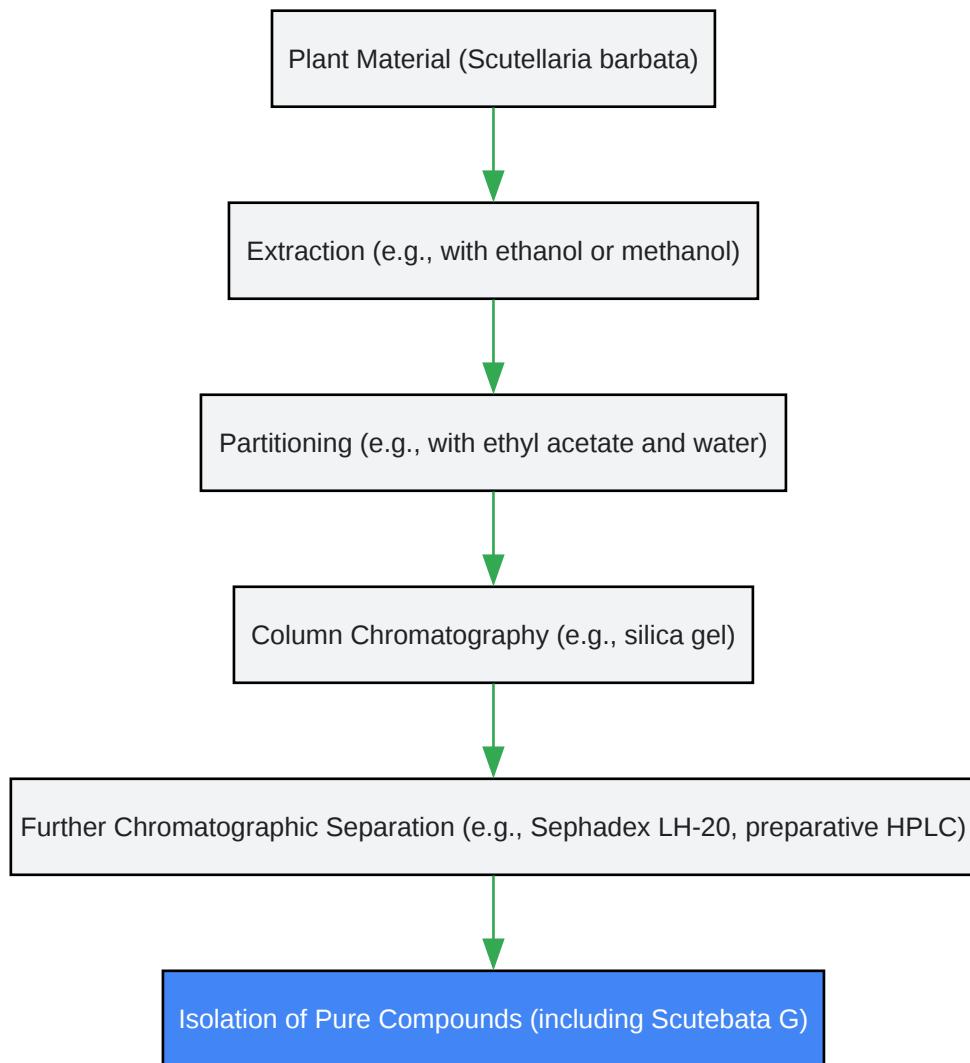
One study on Scutebata A, a related compound, showed weak cytotoxic activity against the SK-BR-3 human breast cancer cell line with an IC₅₀ value of 15.2 μ M.^[2] The broader family of neoclerodane diterpenoids from *Scutellaria barbata* has been shown to induce tumor-selective cytotoxicity.

Experimental Protocols

The isolation and characterization of **Scutebata G** involve standard natural product chemistry techniques. While a detailed, step-by-step protocol for **Scutebata G** is not available, the general methodology can be inferred from the primary literature describing the isolation of related compounds.

General Isolation and Purification Workflow:

The following diagram outlines a typical workflow for the isolation of neoclerodane diterpenoids from *Scutellaria barbata*.



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*A generalized workflow for the isolation of **Scutebata G**.*

Structure Elucidation:

The chemical structure of **Scutebata G** was likely determined using a combination of spectroscopic techniques, including:

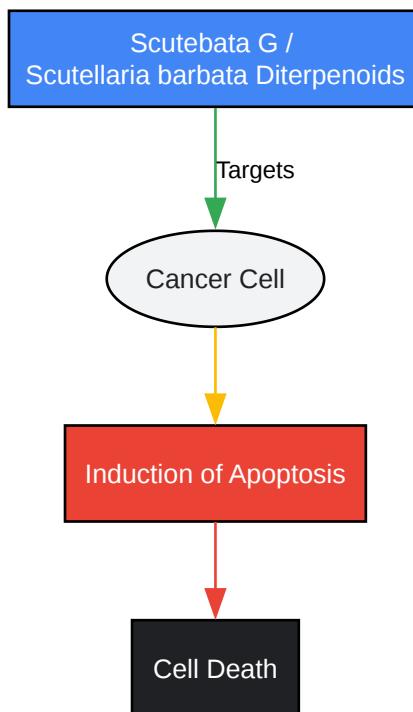
- High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS): To determine the elemental composition and molecular weight.
- 1D and 2D Nuclear Magnetic Resonance (NMR) Spectroscopy: (^1H , ^{13}C , COSY, HSQC, HMBC) to elucidate the connectivity of atoms and the stereochemistry of the molecule.

Signaling Pathways

The precise signaling pathways modulated by **Scutebata G** have not been explicitly detailed in the available literature. However, studies on extracts and other diterpenoids from *Scutellaria barbata* suggest potential involvement in apoptosis-related pathways.

Hypothesized Signaling Pathway Involvement:

The diagram below illustrates a potential mechanism of action for diterpenoids from *Scutellaria barbata*, leading to cancer cell apoptosis.



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A simplified diagram of potential anti-cancer activity.

Further research is required to delineate the specific molecular targets and signaling cascades affected by **Scutebata G**. This will be crucial for understanding its therapeutic potential and for the rational design of future drug development studies.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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